

tert-Butyl (5-methoxy-2-nitrophenyl)carbamate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *tert-Butyl (5-methoxy-2-nitrophenyl)carbamate*

Cat. No.: *B153054*

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Technical Guide to tert-Butyl (5-methoxy-2-nitrophenyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data, handling procedures, and experimental protocols for **tert-Butyl (5-methoxy-2-nitrophenyl)carbamate**. The information is intended to support laboratory safety and the proper use of this compound in research and development settings.

Compound Identification

Identifier	Value
Product Name	tert-Butyl (5-methoxy-2-nitrophenyl)carbamate
CAS Number	185428-55-1[1]
Molecular Formula	C12H16N2O5[1]
Molecular Weight	268.27 g/mol [1][2]
Synonyms	2-(Boc-amino)-4-methoxy-1-nitrobenzene, TERT-BUTYL N-(5-METHOXY-2-NITROPHENYL)CARBAMATE, (5-Methoxy-2-nitro-phenyl)-carbamic acid tert-butyl ester

Physical and Chemical Properties

The following table summarizes the known and computed physical and chemical properties of **tert-Butyl (5-methoxy-2-nitrophenyl)carbamate**. Note that some properties are computationally derived and have not been experimentally verified.

Property	Value	Source
Appearance	Not specified (likely a solid)	-
Odor	Not specified	-
Molecular Weight	268.27 g/mol	[1][2]
Exact Mass	268.10592162 Da	[2]
XLogP3	2.5	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	5	[2]
Rotatable Bond Count	4	[2]
Topological Polar Surface Area	93.4 Å ²	[2]
Heavy Atom Count	19	[2]
Solubility	No data available	-
Storage Temperature	2-8°C[1]	-

Hazard Identification and GHS Classification

tert-Butyl (5-methoxy-2-nitrophenyl)carbamate is classified as harmful if swallowed according to the Globally Harmonized System (GHS).

GHS Classification	Hazard Statement	Signal Word	Pictogram
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed[1]	Warning	

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

Experimental Protocols and Safety Measures

Adherence to strict safety protocols is mandatory when handling this compound. The following sections detail essential procedures.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment must be worn at all times in the laboratory.

Protection Type	Recommendation
Eye/Face Protection	Safety goggles with side-shields. [1]
Hand Protection	Protective gloves (e.g., nitrile, neoprene). [1]
Skin and Body Protection	Impervious clothing, such as a lab coat. [1]
Respiratory Protection	A suitable respirator should be used if ventilation is inadequate or dust is generated. [1]

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Procedure	Recommendation
Handling	- Work in a well-ventilated area, preferably a chemical fume hood.[1] - Avoid breathing dust, vapors, or mist.[1] - Prevent contact with skin and eyes.[1] - Wash hands thoroughly after handling.
Storage	- Keep container tightly closed in a dry, cool, and well-ventilated place.[1] - Store at a recommended temperature of 2-8°C.[1] - Keep away from direct sunlight and sources of ignition.[1]

First-Aid Measures

In case of exposure, immediate action is required.

Exposure Route	First-Aid Measure
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Call a physician immediately.[1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.[1]
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present. Promptly call a physician.[1]

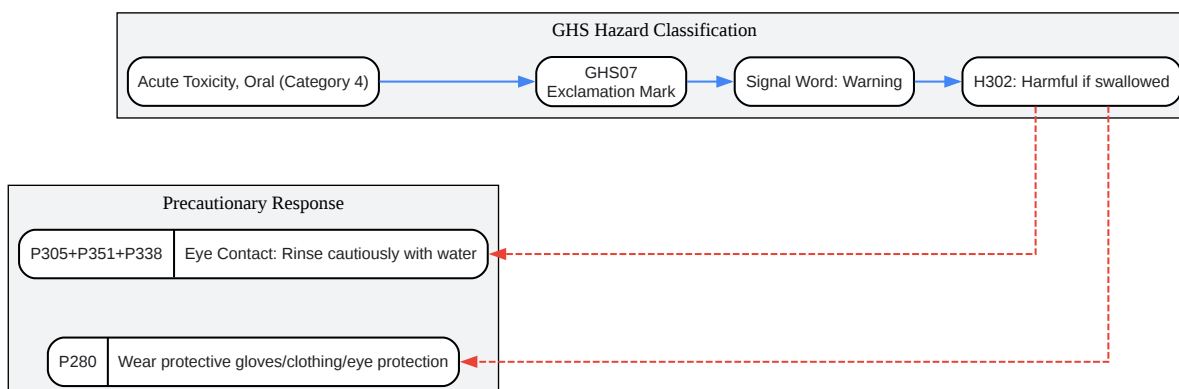
Spill and Disposal Procedures

In the event of a spill, follow these steps:

- Evacuate and Ventilate: Ensure adequate ventilation and evacuate personnel to a safe area.
[1]
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[1]
- Cleanup: Use full personal protective equipment. Sweep up the material and place it in a suitable, closed container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the product to enter the sewage system.[3]

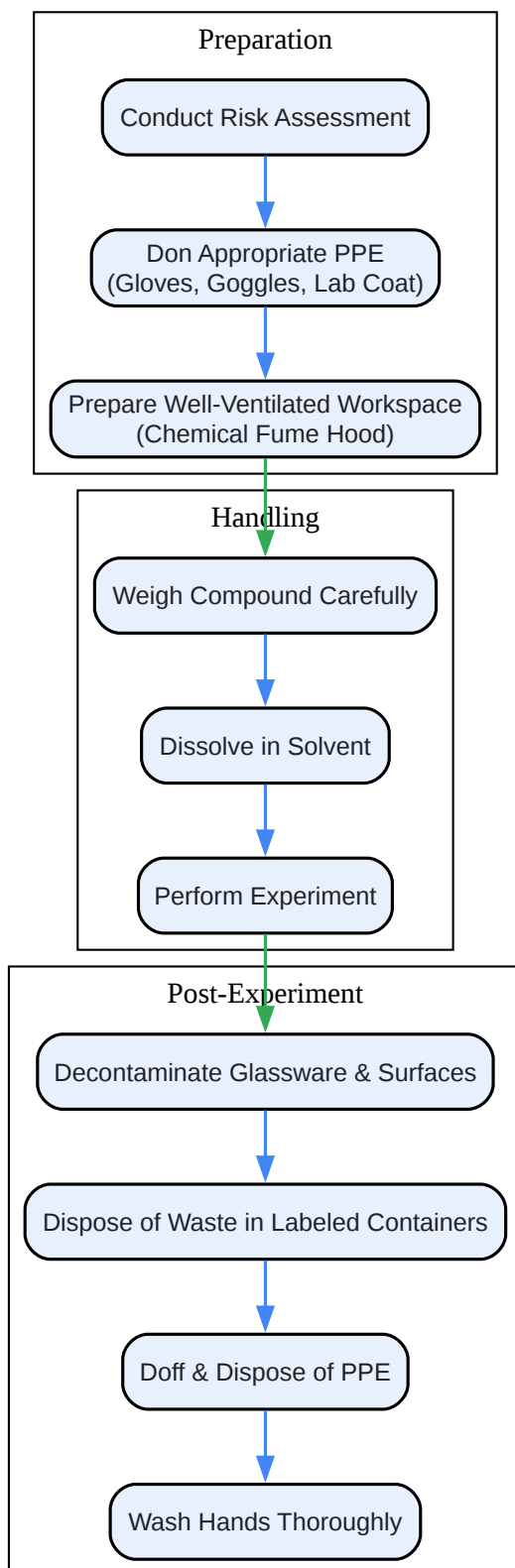
Visualized Workflows and Relationships

The following diagrams illustrate key safety and handling workflows for **tert-Butyl (5-methoxy-2-nitrophenyl)carbamate**.



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Caption: GHS Hazard classification and response for the compound.



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Caption: A step-by-step workflow for the safe handling of the compound.

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References

- 1. chemscene.com [chemscene.com]
- 2. Tert-butyl 4-methoxy-2-nitrophenylcarbamate | C₁₂H₁₆N₂O₅ | CID 10730597 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cpachem.com [cpachem.com]
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